

Technical Guide: 4-Methoxybenzo[d]oxazole-2(3H)-thione (CAS 1246471-39-5)

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Compound of Interest

Compound Name: 4-Methoxybenzo[d]oxazole-2(3H)-thione

Cat. No.: B581793

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the available information on **4-Methoxybenzo[d]oxazole-2(3H)-thione**, CAS number 1246471-39-5. Due to the limited publicly available experimental data for this specific compound, this guide also summarizes the known biological activities and general synthesis strategies for the broader class of benzoxazole derivatives to provide a contextual framework for potential research and development. This document is intended to serve as a foundational resource for researchers and professionals in drug discovery and chemical synthesis.

Introduction to 4-Methoxybenzo[d]oxazole-2(3H)-thione

4-Methoxybenzo[d]oxazole-2(3H)-thione is a heterocyclic organic compound.^{[1][2]} Its chemical structure features a fused benzene and oxazole ring system, with a methoxy group substitution and a thione functional group. While specific applications for this compound are not widely documented, the benzoxazole core is a recognized scaffold in medicinal chemistry, with various derivatives exhibiting a wide range of biological activities.^{[3][4][5][6][7]} This guide aims to consolidate the known properties and supplier information for CAS 1246471-39-5 and to provide insights into the potential of the broader chemical class.

Physicochemical Properties

Detailed experimental physicochemical data for **4-Methoxybenzo[d]oxazole-2(3H)-thione** is not readily available in the public domain. The following table summarizes the predicted properties based on computational models.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₂ S	[1] [2]
Molecular Weight	181.21 g/mol	
Predicted Boiling Point	289.4 ± 42.0 °C	[1]
Predicted Density	1.40 ± 0.1 g/cm ³	[1]
Predicted pKa	10 ± 0.20	[1]

Safety and Handling

A Safety Data Sheet (SDS) for **4-Methoxybenzo[d]oxazole-2(3H)-thione** indicates the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

It is important to note that the SDS also states that no toxicological data is available for this product. Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated area or under a chemical fume hood.

Synthesis and Experimental Protocols

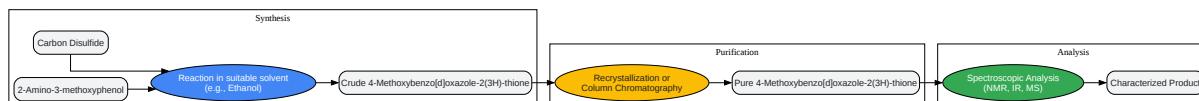
Specific experimental protocols for the synthesis of **4-Methoxybenzo[d]oxazole-2(3H)-thione** are not detailed in the reviewed literature. However, general synthetic routes for benzoxazole derivatives often involve the condensation of 2-aminophenols with various reagents.[8][9]

General Synthesis Strategy for Benzoxazole-2-thiones

A common method for the synthesis of benzoxazole-2-thiones involves the reaction of a corresponding 2-aminophenol with carbon disulfide. The methoxy-substituted 2-aminophenol would be the logical starting material for the synthesis of **4-Methoxybenzo[d]oxazole-2(3H)-thione**.

Disclaimer: The following is a generalized, hypothetical protocol based on common organic synthesis techniques for this class of compounds and should not be considered a validated experimental procedure for CAS 1246471-39-5.

Hypothetical Synthesis Workflow:



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Caption: A generalized workflow for the synthesis, purification, and analysis of a chemical compound.

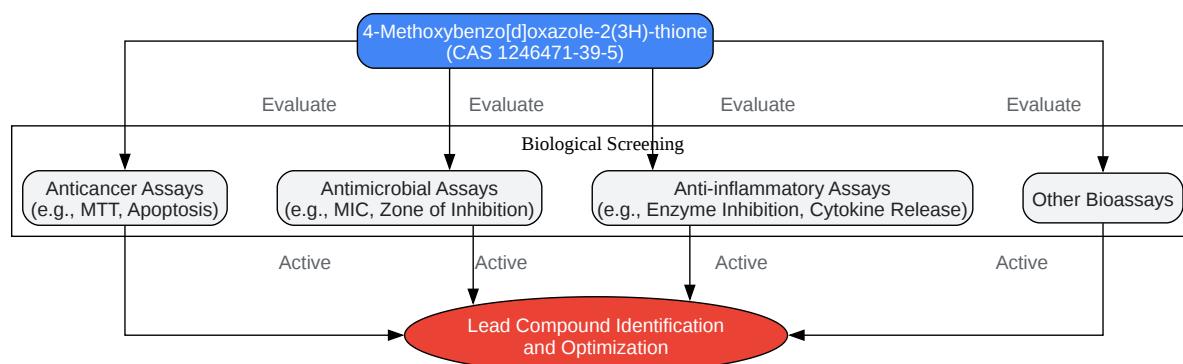
Biological Activity and Potential Applications

There is no specific biological activity data available for **4-Methoxybenzo[d]oxazole-2(3H)-thione** in the public domain. However, the benzoxazole scaffold is present in numerous compounds with a wide array of pharmacological activities.[3][6][7]

Reported Activities of Benzoxazole Derivatives:

- Anticancer: Various substituted benzoxazoles have been investigated for their potential as anticancer agents.[7]
- Antimicrobial: The benzoxazole nucleus is a component of compounds exhibiting antibacterial and antifungal properties.[3][5]
- Anti-inflammatory: Certain benzoxazolone derivatives have been shown to act as inhibitors of soluble epoxide hydrolase, demonstrating anti-inflammatory activity in vivo.[10]
- Other Activities: Benzoxazole derivatives have also been explored for their potential as antiviral, anthelmintic, and analgesic agents.[4][5]

Given the diverse bioactivities of this chemical class, **4-Methoxybenzo[d]oxazole-2(3H)-thione** could be a candidate for screening in various biological assays to determine its potential therapeutic applications.



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